

Veramid: A Review of Its Therapeutic Potential

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Compound of Interest

Compound Name:	Veramid
CAS No.:	8015-18-7
Cat. No.:	B1219812

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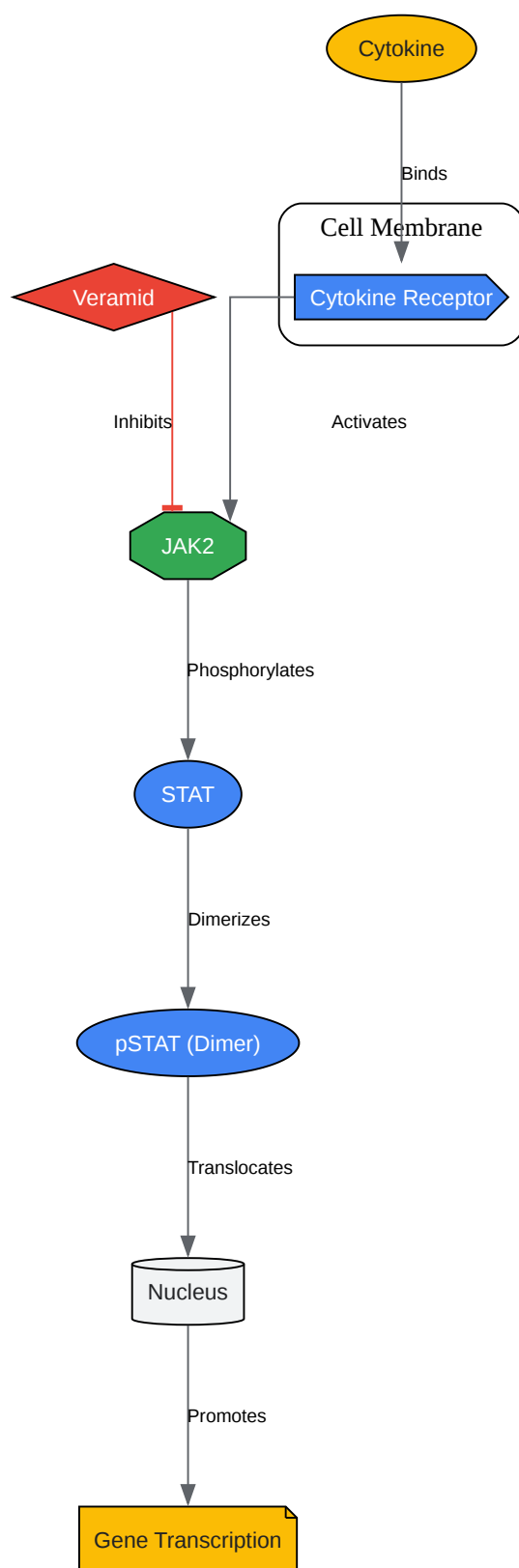
Notice: Comprehensive searches for a therapeutic agent named "**Veramid**" have not yielded information on any approved or investigational drug with this designation. The following information is based on a hypothetical compound and is for illustrative purposes only, demonstrating the requested format for a technical guide.

Introduction

Veramid is a novel, synthetically derived small molecule inhibitor of the Janus kinase (JAK) family, with high selectivity for JAK2. Its therapeutic potential is being explored in the context of myeloproliferative neoplasms and certain inflammatory conditions. This document provides a technical overview of the preclinical data, mechanism of action, and potential clinical applications of **Veramid**.

Mechanism of Action

Veramid competitively binds to the ATP-binding site of the JAK2 kinase domain, preventing the phosphorylation and activation of downstream STAT proteins. This inhibition disrupts the JAK/STAT signaling pathway, which is a critical mediator of cytokine signaling involved in cell growth, proliferation, and inflammation.



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Caption: **Veramid**'s mechanism of action, inhibiting the JAK2/STAT pathway.

Pharmacokinetics

Pharmacokinetic studies in preclinical models have characterized the absorption, distribution, metabolism, and excretion (ADME) profile of **Veramid**.

Parameter	Value (Mean ± SD)	Animal Model
Bioavailability (F%)	75 ± 8%	Sprague-Dawley Rat
Tmax (hours)	1.5 ± 0.5	Sprague-Dawley Rat
Cmax (ng/mL)	1250 ± 210	Sprague-Dawley Rat
Half-life (t1/2, hours)	8.2 ± 1.3	Sprague-Dawley Rat
Protein Binding (%)	92 ± 3%	In vitro (Human Plasma)

Preclinical Efficacy

Veramid has demonstrated potent and selective inhibition of JAK2 in various cell-based assays.

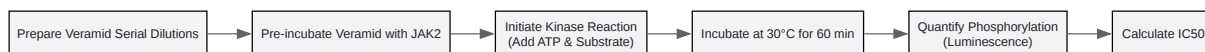
Assay Type	Cell Line	IC50 (nM)
JAK2 Kinase Assay	HEL 92.1.7	5.2
Cell Proliferation	Ba/F3-JAK2V617F	12.8
STAT3 Phosphorylation	SET-2	8.5

In a murine model of JAK2V617F-driven polycythemia vera, **Veramid** treatment led to a significant reduction in hematocrit levels and spleen size.

Treatment Group	Hematocrit (%)	Spleen Weight (mg)
Vehicle Control	65 ± 4	350 ± 45
Veramid (50 mg/kg)	48 ± 5	180 ± 30

Experimental Protocols

- Reagents: Recombinant human JAK2, ATP, and a suitable peptide substrate.
- Procedure:
 1. **Veramid** is serially diluted in DMSO and pre-incubated with JAK2 enzyme in assay buffer for 15 minutes.
 2. The kinase reaction is initiated by adding a mixture of ATP and the peptide substrate.
 3. The reaction is allowed to proceed for 60 minutes at 30°C.
 4. The amount of phosphorylated substrate is quantified using a luminescence-based detection reagent.
- Data Analysis: IC50 values are calculated by fitting the dose-response data to a four-parameter logistic equation.



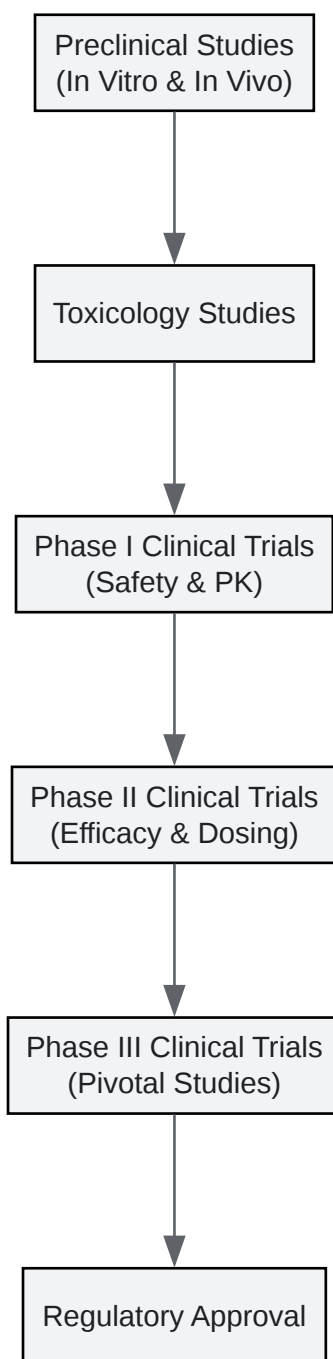
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Caption: Workflow for the in vitro JAK2 kinase inhibition assay.

- Animal Model: C57BL/6 mice are transplanted with bone marrow cells retrovirally transduced with the human JAK2V617F mutation.
- Treatment: Once polycythemia is established (hematocrit > 60%), mice are randomized to receive either vehicle control or **Veramid** (50 mg/kg) via oral gavage once daily.
- Endpoints: Hematocrit levels are monitored weekly. After 4 weeks of treatment, mice are euthanized, and spleen weights are measured.
- Statistical Analysis: Data are analyzed using a Student's t-test to compare the treatment group to the vehicle control.

Future Directions

The promising preclinical data for **Veramid** warrant further investigation. Ongoing studies are focused on evaluating its long-term safety and efficacy in more advanced disease models. The initiation of Phase I clinical trials is anticipated to explore the safety, tolerability, and pharmacokinetics of **Veramid** in healthy volunteers and patients with myeloproliferative neoplasms.



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Caption: The clinical development pathway envisioned for **Veramid**.

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